

Technical Guide: Physical Properties of 2-Allyloxytetrahydropyran

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Compound of Interest

Compound Name: 2-Allyloxytetrahydropyran

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **2-allyloxytetrahydropyran**. The information is intended to support research, development, and quality control activities involving this compound. Data is presented in a structured format, and detailed experimental protocols for key physical property measurements are provided.

Core Physical Properties

2-Allyloxytetrahydropyran is a colorless liquid with the molecular formula $C_8H_{14}O_2$ and a molecular weight of 142.2 g/mol ^[1] Its key physical properties are summarized in the table below.

Property	Value	Conditions
Boiling Point	76-77 °C	at 25 mm Hg
Density	0.940 g/mL	at 25 °C
Refractive Index	1.4275	at 20 °C (D line)
Melting Point	Not readily available in cited literature	

Experimental Protocols

The following sections detail the standard methodologies for determining the key physical properties of liquid compounds such as **2-allyloxytetrahydropyran**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For small sample volumes, the capillary method is a common and efficient technique. [2]

Apparatus:

- Melting point apparatus (e.g., MelTemp)
- Small test tube
- Thermometer
- Capillary tube (sealed at one end)
- Sample of **2-allyloxytetrahydropyran**

Procedure:

- A small amount of **2-allyloxytetrahydropyran** is placed in the small test tube.
- The capillary tube is placed in the test tube with the open end down.
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is heated in a melting point apparatus.
- As the temperature rises, a stream of bubbles will emerge from the capillary tube.
- The heat is then slowly reduced, and the temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Determination of Density

The density of a liquid is its mass per unit volume. This can be determined accurately using a pycnometer or, more simply, with a graduated cylinder and a balance for less precise measurements.^{[3][4][5][6]}

Apparatus:

- Graduated cylinder (e.g., 10 mL or 25 mL)
- Analytical balance
- Thermometer
- Sample of **2-allyloxytetrahydropyran**

Procedure:

- The mass of a clean, dry graduated cylinder is measured on the analytical balance.
- A known volume of **2-allyloxytetrahydropyran** is added to the graduated cylinder. The volume is read from the bottom of the meniscus.
- The mass of the graduated cylinder containing the liquid is measured.
- The mass of the liquid is calculated by subtracting the mass of the empty cylinder from the mass of the filled cylinder.
- The density is calculated using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.
- The temperature of the liquid is recorded, as density is temperature-dependent.

Determination of Refractive Index

The refractive index of a liquid is a measure of how much the path of light is bent, or refracted, when it enters the liquid. It is a characteristic property that can be used to identify a substance and assess its purity. An Abbe refractometer is a common instrument for this measurement.^{[7][8][9][10][11]}

Apparatus:

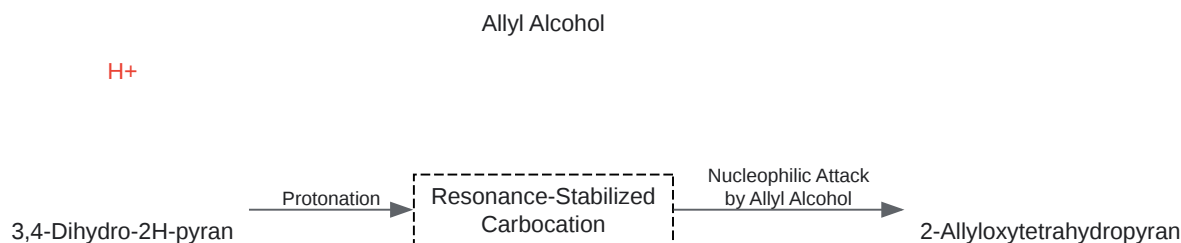
- Abbe refractometer
- Constant temperature water bath
- Dropper
- Sample of **2-allyloxytetrahydropyran**
- Solvent for cleaning (e.g., ethanol or isopropanol) and soft tissue paper

Procedure:

- The refractometer is calibrated using a standard liquid with a known refractive index.
- The prism of the refractometer is cleaned and dried.
- A few drops of **2-allyloxytetrahydropyran** are placed on the prism using a dropper.
- The prism is closed, and the sample is allowed to equilibrate to the desired temperature, typically controlled by a circulating water bath.
- The light source is turned on, and the eyepiece is adjusted until the dividing line between the light and dark fields is sharp and centered in the crosshairs.
- The refractive index is read from the instrument's scale.

Synthesis of 2-Allyloxytetrahydropyran

A common method for the synthesis of **2-allyloxytetrahydropyran** involves the acid-catalyzed reaction of 3,4-dihydro-2H-pyran with allyl alcohol.^[12] This reaction proceeds via the formation of a resonance-stabilized carbocation intermediate.



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Caption: Acid-catalyzed synthesis of **2-allyloxytetrahydropyran**.

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